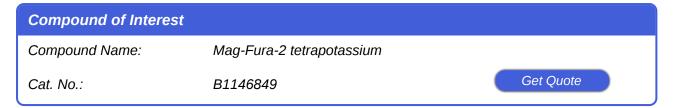


Application Notes and Protocols: Combining Mag-Fura-2 with Other Fluorescent Probes

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Mag-Fura-2 is a ratiometric, UV-excitable fluorescent indicator primarily used for measuring intracellular magnesium concentrations ([Mg²+]i).[1] However, its lower affinity for calcium compared to its parent compound, Fura-2, also makes it a valuable tool for quantifying high intracellular calcium concentrations ([Ca²+]i) that would saturate high-affinity indicators.[1][2] The ability to combine Mag-Fura-2 with other fluorescent probes opens up exciting possibilities for multiparameter imaging, allowing for the simultaneous measurement of different ions and physiological events within the same cell. This provides a more comprehensive understanding of complex cellular signaling pathways where the interplay between various second messengers is crucial.

These application notes provide detailed protocols and guidance for combining Mag-Fura-2 with other fluorescent indicators for sodium (SBFI), pH (BCECF), and mitochondrial calcium (Rhod-2), enabling researchers to perform sophisticated multiparameter live-cell imaging experiments.

Data Presentation: Probe Spectral and Dissociation Properties



Methodological & Application

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For successful multiparameter imaging, careful consideration of the spectral properties and ion affinities of the chosen probes is essential to minimize spectral overlap and ensure accurate measurement. The following table summarizes key quantitative data for Mag-Fura-2 and its potential partner probes.



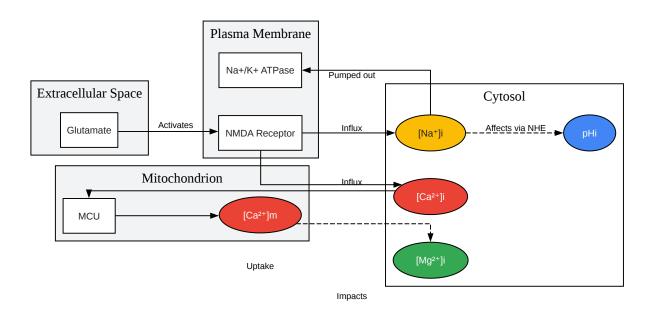
Probe	Target lon	Excitation (Ex) Max (nm)	Emission (Em) Max (nm)	Dissociatio n Constant (Kd)	Notes
Mag-Fura-2	Mg ²⁺	330 (Bound) / 369 (Free)[1]	~511[3]	~1.9 mM for Mg ²⁺ [1]	Also binds Ca ²⁺ with a lower affinity (~25 μM), making it suitable for high [Ca ²⁺] measurement s.[2]
SBFI	Na+	340 (Bound) / 380 (Free)	~500	~11.3 mM (in 135 mM K+)	Spectral properties are similar to Fura-2, requiring careful filter selection for simultaneous imaging.
BCECF	Н+ (рН)	~505 (pH 7.5) / ~439 (pH 6.4)	~535[2]	pKa ~6.97[2]	Ratiometric pH indicator with excitation shift.
Rhod-2	Ca²+	~552 (Bound)	~581	~570 nM	A red-shifted indicator that preferentially accumulates in mitochondria.



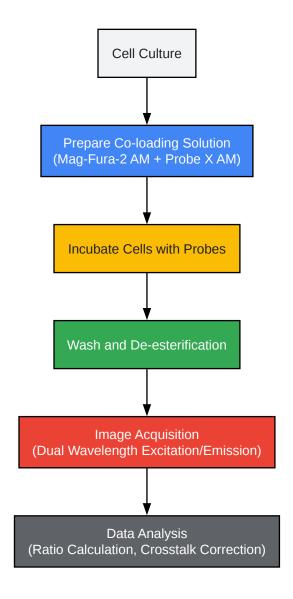
Mandatory Visualizations Signaling Pathway: Interplay of Intracellular Ions

The following diagram illustrates a simplified signaling pathway where simultaneous measurement of cytosolic magnesium/calcium, sodium, and mitochondrial calcium can provide critical insights. For instance, in neuronal excitotoxicity, excessive glutamate receptor activation leads to massive Ca²⁺ and Na⁺ influx, disrupting ionic homeostasis and triggering mitochondrial calcium overload, which can, in turn, affect cellular Mg²⁺ levels and ATP production.









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